

Unveiling the Low-Temperature Magnetic Behavior of V_6O_{13} : A Technical Guide

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: Vanadium oxide (V_6O_{13})

CAS No.: 12037-42-2

Cat. No.: B577072

[Get Quote](#)

This in-depth technical guide delves into the intricate magnetic properties of the mixed-valence vanadium oxide, V_6O_{13} , at low temperatures. Primarily targeting researchers, scientists, and professionals in materials science and condensed matter physics, this document synthesizes experimental findings and theoretical underpinnings to provide a comprehensive understanding of this fascinating material. V_6O_{13} has garnered significant attention not only for its fundamental physical properties but also for its potential applications as a cathode material in lithium-ion batteries.[1]

Introduction to Vanadium Oxide V_6O_{13} : A Material of Intrigue

Vanadium oxides are a class of materials renowned for their diverse crystal structures and rich electronic and magnetic properties.[2] Among these, V_6O_{13} stands out due to its unique layered structure and the presence of vanadium ions in multiple oxidation states (V^{4+} and V^{5+}).[3][4] At room temperature, V_6O_{13} behaves as a paramagnetic metal.[5] However, as the temperature is lowered, it undergoes a fascinating sequence of phase transitions, culminating in an antiferromagnetically ordered state. Understanding these low-temperature phenomena is crucial for both fundamental scientific curiosity and the technological application of V_6O_{13} .

Crystal and Electronic Structure: The Foundation of Magnetism

V_6O_{13} crystallizes in a monoclinic system with the $C2/m$ space group at room temperature.[5] Its structure is characterized by layers of VO_6 octahedra, with three crystallographically distinct vanadium sites.[3][5] This layered arrangement provides a two-dimensional character to its physical properties. The presence of both V^{4+} (with a d^1 electronic configuration and a localized magnetic moment) and V^{5+} (with a d^0 configuration and no magnetic moment) ions is a key feature that dictates the electronic and magnetic behavior of the material.

Experimental Probes of Low-Temperature Magnetism

A variety of experimental techniques are employed to investigate the magnetic properties of V_6O_{13} at low temperatures. Each of these methods provides a unique window into the material's behavior.

Magnetic Susceptibility Measurements

Magnetic susceptibility measurements are a fundamental tool for characterizing the magnetic response of a material to an applied magnetic field. In the case of V_6O_{13} , temperature-dependent magnetic susceptibility data reveals a distinct transition to an antiferromagnetic state.[5] Above the metal-insulator transition temperature, the material follows the Curie-Weiss law, indicative of paramagnetic behavior arising from the localized magnetic moments of the V^{4+} ions.[5]

Differential Scanning Calorimetry (DSC)

Differential scanning calorimetry is instrumental in identifying phase transitions by measuring the heat flow associated with them. For V_6O_{13} , DSC measurements have pinpointed a structural phase transition occurring at approximately 153 K.[5] This transition is a precursor to the magnetic ordering that sets in at a lower temperature.

Neutron Diffraction

Neutron diffraction is an exceptionally powerful technique for determining the magnetic structure of materials.[6][7] Neutrons, possessing a magnetic moment, can scatter from ordered magnetic moments within a crystal lattice, providing direct information about the arrangement of spins in the magnetically ordered state. While detailed neutron diffraction studies on the specific magnetic structure of V_6O_{13} are not extensively covered in the initial

literature survey, it remains the definitive method for elucidating the precise antiferromagnetic spin arrangement.

Specific Heat Measurements

Specific heat measurements provide valuable information about the thermodynamic properties of a material, including phase transitions.[8][9] A sharp anomaly in the specific heat as a function of temperature can signify a magnetic ordering transition. For metals at low temperatures, the specific heat is expected to have contributions from both the lattice (phonons) and the electrons.[9]

Low-Temperature Magnetic Phenomena in V_6O_{13} The Metal-Insulator and Structural Phase Transition

V_6O_{13} undergoes a metal-insulator transition, which is accompanied by a structural phase transition at approximately 153 K, as confirmed by differential scanning calorimetry.[1][5] This transition is a hallmark of many vanadium oxides and is driven by strong electron-electron correlations.

Antiferromagnetic Ordering

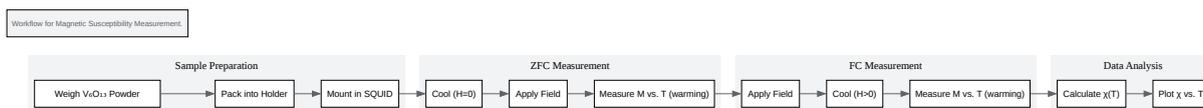
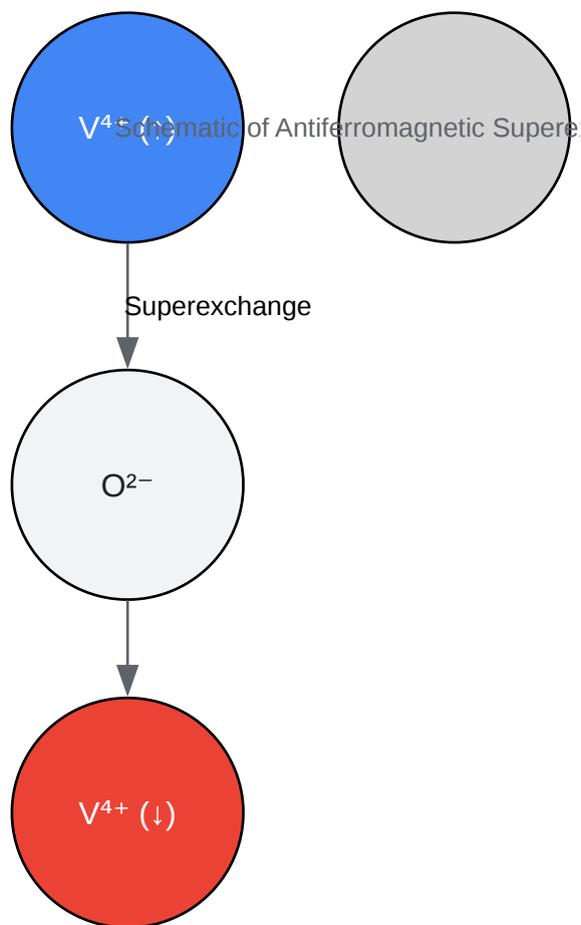
At a lower temperature, known as the Néel temperature (T_n), V_6O_{13} transitions from a paramagnetic state to an antiferromagnetic state. Experimental data places the Néel temperature for V_6O_{13} at approximately 55 K.[5] In the antiferromagnetic state, the magnetic moments of neighboring V^{4+} ions align in an antiparallel fashion, resulting in no net external magnetic moment in the absence of an applied magnetic field. The observation of a small hysteresis loop in some samples suggests the presence of weak ferromagnetism.[5]

Summary of Key Magnetic Properties

Property	Value	Experimental Technique
Crystal Structure (RT)	Monoclinic (C2/m)	X-ray Diffraction
Phase Transition Temperature	~153 K	Differential Scanning Calorimetry
Néel Temperature (T_n)	~55 K	Magnetic Susceptibility
High-Temperature Behavior	Paramagnetic (Curie-Weiss law)	Magnetic Susceptibility
Low-Temperature Ordered State	Antiferromagnetic (with possible weak ferromagnetism)	Magnetic Susceptibility

Theoretical Framework: Understanding the Magnetic Interactions

The magnetic behavior of V_6O_{13} can be understood within the framework of superexchange interactions. In this mechanism, the magnetic coupling between two V^{4+} ions is mediated by the intervening non-magnetic O^{2-} ions. The geometry of the V-O-V bonds plays a critical role in determining the nature (ferromagnetic or antiferromagnetic) and strength of these interactions. The antiferromagnetic ordering observed in V_6O_{13} suggests that antiparallel spin alignment is the energetically favorable configuration at low temperatures.



[Click to download full resolution via product page](#)

Caption: A flowchart outlining the key steps in measuring the magnetic susceptibility of V_6O_{13} using a SQUID magnetometer.

Conclusion and Future Outlook

The low-temperature magnetic properties of V_6O_{13} are characterized by a structural phase transition followed by antiferromagnetic ordering. These phenomena are intrinsically linked to its unique crystal and electronic structure, particularly the mixed-valence state of vanadium. While significant progress has been made in understanding its behavior, further investigations, especially using neutron diffraction to precisely determine the magnetic structure, are warranted. A deeper understanding of the interplay between its structural, electronic, and magnetic properties will not only advance fundamental science but also aid in the rational design of V_6O_{13} -based materials for energy storage applications.

References

- Liu, L., Zhu, W., Li, S., Bao, Q., & Zhou, J. (2024). Investigation of the influence of VO_2 formation on the structural morphology and magnetic properties in hydrothermally synthesized V_6O_{13} .
- Zhao, Y., Feng, K., et al. (2025). Preparation of sandwich-structured V_6O_{13} via direct current magnetron sputtering for high-capacity zinc-ion batteries. *Nanoscale*. [[Link](#)]
- Hakala, B. V., Manousou, D., Glazyrin, K., Crichton, W. A., Friese, K., & Grzechnik, A. (2022). Stability of Wadsley-type vanadium oxides V_2O_5 and V_6O_{13} at high pressures.
- Suharyana, S., et al. (2025). Neutron Diffraction Study on the Magnetic Structure of $Pr_6Fe_{13}Sn$.
- ResearchGate. (n.d.). Crystal structure of V_6O_{13} along;[6] the $V(1)O_6$ and $V(3)O_6$ octahedra... ResearchGate. [[Link](#)]
- Request PDF. (n.d.). Electrochemically Induced Phase Transformation in Vanadium Oxide Boosts Zn-Ion Intercalation. ResearchGate. [[Link](#)]
- Semantic Scholar. (2022). Synthesis and Electrochemical Performance of V_6O_{13} Nanosheets Film Cathodes for LIBs. Semantic Scholar. [[Link](#)]
- Semantic Scholar. (n.d.). A Refinement of the Crystal Structure of V_6O_{13} . Semantic Scholar. [[Link](#)]
- ResearchGate. (n.d.). Magnetization vs. temperature and field a Magnetic susceptibility (χ)... ResearchGate. [[Link](#)]

- ResearchGate. (n.d.). Neutron Diffraction Studies of the Magnetic Oxide Materials. ResearchGate. [[Link](#)]
- Corruccini, R. J., & Gniewek, J. J. (1960). Specific heats and enthalpies of technical solids at low temperatures: a compilation from the literature.
- Quantum Design. (n.d.). Heat Capacity of Vanadium Oxide (Heat Capacity Option). Discovery Teaching Labs.
- DSpace. (n.d.).
- DOI. (n.d.).
- Request PDF. (2025). Microwave-Assisted Synthesis of Metallic V₆O₁₃ Nanosheet as High-Capacity Cathode for Magnesium Storage. ResearchGate. [[Link](#)]
- Chakoumakos, B. C., & Parise, J. B. (2021). Probing Phase Transitions and Magnetism in Minerals with Neutrons. OSTI.GOV. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. juser.fz-juelich.de [juser.fz-juelich.de]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. pubs.acs.org [pubs.acs.org]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. osti.gov [osti.gov]
- 8. nvlpubs.nist.gov [nvlpubs.nist.gov]
- 9. discoveryteachinglabs.com [discoveryteachinglabs.com]
- To cite this document: BenchChem. [Unveiling the Low-Temperature Magnetic Behavior of V₆O₁₃: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b577072#magnetic-properties-of-v6o13-at-low-temperatures\]](https://www.benchchem.com/product/b577072#magnetic-properties-of-v6o13-at-low-temperatures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com